

Technical Support Center: Anhydrous Perfluorotriethylamine

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Compound of Interest

Compound Name: Perfluorotriethylamine

Cat. No.: B110023

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This guide provides essential information for researchers, scientists, and drug development professionals on the proper handling and storage of anhydrous **perfluorotriethylamine**.

Frequently Asked Questions (FAQs)

Q1: What is anhydrous **perfluorotriethylamine** and what are its primary uses?

A1: Anhydrous **perfluorotriethylamine** (CAS No. 359-70-6) is a perfluorinated compound known for its high thermal and chemical stability.^[1] It is a colorless, odorless, and clear liquid.^[2] Due to its inertness, it is used in specialized applications such as an electrical insulating oil, thermal coolant, dielectric fluid, and as a solvent in certain chemical reactions.^{[1][3]}

Q2: What are the main hazards associated with **perfluorotriethylamine**?

A2: **Perfluorotriethylamine** is classified as an irritant.^[3] It can cause skin irritation (H315), serious eye irritation (H319), and may cause respiratory irritation (H335).^[4] It is crucial to handle this chemical with appropriate personal protective equipment to avoid exposure.^[3]

Q3: What personal protective equipment (PPE) is required when handling this chemical?

A3: When handling anhydrous **perfluorotriethylamine**, you must wear chemical safety goggles, nitrile or neoprene gloves, and a lab coat or chemical-resistant apron.^{[2][5]} If there is a risk of generating vapors or aerosols, a NIOSH-approved respirator should be used. All handling should be performed in a well-ventilated area, such as a chemical fume hood.^{[2][6]}

Q4: What are the recommended storage conditions for anhydrous **perfluorotriethylamine**?

A4: The compound should be stored at room temperature in a tightly closed container.[2][3][7] The storage area must be a dark, dry, and well-ventilated place.[3][7] It is recommended to store it under an inert atmosphere to maintain its anhydrous state.[3][7] The storage location should be locked and secure.[2]

Q5: What materials are incompatible with **perfluorotriethylamine**?

A5: While generally very stable, **perfluorotriethylamine** may have hazardous reactions with strong oxidizing agents, acids, anhydrides, and certain organic compounds.[1] Always consult a detailed chemical compatibility chart before use.

Q6: What should I do in case of a spill?

A6: For any spill, first ensure the area is well-ventilated and remove all sources of ignition.[2] Wearing appropriate PPE, contain the spill using an inert absorbent material (e.g., sand, vermiculite).[6] Collect the absorbed material into a suitable, sealed container for hazardous waste disposal.[2]

Q7: How should I dispose of waste anhydrous **perfluorotriethylamine**?

A7: **Perfluorotriethylamine** is a per- and polyfluoroalkyl substance (PFAS). Disposal must be handled by an approved waste disposal facility in accordance with all applicable local, state, and federal regulations.[2] As a PFAS, disposal often requires high-temperature incineration.[8][9] Do not allow the chemical to enter drains or the environment.[2]

Q8: The liquid in my container appears cloudy or discolored. What should I do?

A8: Anhydrous **perfluorotriethylamine** should be a clear, colorless liquid.[2] If you observe any cloudiness, discoloration, or particulate matter, this may indicate contamination (e.g., with moisture) or degradation. Do not use the product. Quarantine the container and contact the supplier for guidance.

Quantitative Data

The physical and chemical properties of **perfluorotriethylamine** are summarized below.

Property	Value	Source(s)
CAS Number	359-70-6	[2][7]
Molecular Formula	C ₆ F ₁₅ N	[2][3][7]
Molecular Weight	371.05 g/mol	[2][4][7]
Appearance	Clear, colorless, odorless liquid	[2]
Density	1.736 g/mL at 25°C	[3][7]
Boiling Point	68-69°C (at 743 mmHg)	[3][7]
Melting Point	-116.95°C	[3][7]
Vapor Pressure	2.15 psi at 20°C	[3][7]
Refractive Index	n _{20/D} 1.262	[3][7]
Storage Temperature	Room Temperature	[3][7]

Experimental Protocols

Protocol 1: General Handling of Anhydrous Perfluorotriethylamine

- Preparation: Before handling, ensure you have read the Safety Data Sheet (SDS). Work must be conducted in a well-ventilated chemical fume hood.[2][6]
- Personal Protective Equipment (PPE): Don all required PPE, including chemical safety goggles, compatible gloves (nitrile or neoprene), and a lab coat.[2][5]
- Dispensing: Ground and bond the container and receiving equipment to prevent static discharge. Use non-sparking tools. Slowly dispense the liquid to avoid splashing and the generation of aerosols.
- Closing: Once dispensing is complete, securely close the container cap.[2] If the product was supplied under an inert atmosphere, blanket the headspace with an inert gas (e.g., nitrogen or argon) before sealing.

- Post-Handling: Wash hands and any exposed skin thoroughly with soap and water after handling.[\[2\]](#) Decontaminate the work area.

Protocol 2: Spill Response and Cleanup

- Evacuate and Ventilate: If a spill occurs, immediately alert others in the area and ensure adequate ventilation.[\[2\]](#) Remove all personnel to a safe location if the spill is large.
- Control Ignition Sources: Extinguish any open flames and turn off equipment that could create a spark.
- Don PPE: Wear appropriate PPE, including respiratory protection if vapors are present.[\[2\]](#)
- Containment: Cover the spill with a non-combustible, inert absorbent material like sand, earth, or vermiculite.[\[6\]](#)
- Collection: Carefully collect the absorbed material using non-sparking tools and place it into a clearly labeled, sealed container for hazardous waste.[\[2\]](#)
- Decontamination: Clean the spill area thoroughly with soap and water, collecting the cleaning materials for disposal as hazardous waste.[\[5\]](#)

Protocol 3: Disposal of Waste Material

- Waste Collection: Collect all waste containing **perfluorotriethylamine**, including contaminated absorbents and rinsates, in a designated and compatible hazardous waste container.[\[5\]](#) Do not mix with other waste streams.[\[10\]](#)
- Labeling: Clearly label the waste container with "Hazardous Waste," the chemical name "**Perfluorotriethylamine**," and all relevant hazard warnings.[\[5\]](#)
- Storage: Store the waste container in a designated secondary containment area away from incompatible materials, pending pickup.
- Disposal: Arrange for pickup and disposal through your institution's environmental health and safety office or a certified hazardous waste disposal contractor.[\[2\]](#) Adhere to all regulations regarding PFAS disposal.[\[8\]](#)

Troubleshooting Workflow

The following diagram outlines a logical workflow for troubleshooting common issues encountered with anhydrous **perfluorotriethylamine**.



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Caption: Troubleshooting workflow for anhydrous **perfluorotriethylamine**.

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